

Essential Safety and Logistical Information for Handling 4-Benzoylphenyl Acrylate

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Compound of Interest

Compound Name: 4-Benzoylphenyl acrylate

Cat. No.: B1587257

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For researchers, scientists, and drug development professionals, the safe handling of chemical reagents is paramount. This document provides immediate, essential safety and logistical information for **4-Benzoylphenyl acrylate**, including operational and disposal plans, to ensure laboratory safety and build trust in our commitment to your well-being beyond the product itself.

Hazard Identification and Personal Protective Equipment (PPE)

4-Benzoylphenyl acrylate is a chemical that requires careful handling due to its potential hazards. It may cause an allergic skin reaction and is very toxic to aquatic life with long-lasting effects[1]. The Globally Harmonized System (GHS) pictograms associated with this chemical often include GHS07 (Exclamation Mark) for skin irritation and sensitization[2][3].

To mitigate these risks, the following Personal Protective Equipment (PPE) is mandatory when handling **4-Benzoylphenyl acrylate**. This guidance is based on a synthesis of safety data sheets to provide the most protective measures.

PPE Category	Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., Nitrile, Neoprene). Gloves must be inspected prior to use and replaced regularly.	To prevent skin contact and potential allergic reactions[1].
Eye Protection	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards. A face shield may be necessary where splashing is a risk.	To protect eyes from dust, splashes, and vapors[1].
Skin and Body Protection	A lab coat or chemical-resistant coveralls. Fire/flammable resistant and impervious clothing is recommended. Safety footwear that covers the entire foot should be worn in handling areas.	To protect skin from accidental contact and contamination of personal clothing[1][4].
Respiratory Protection	Use in a well-ventilated area. If exposure limits are exceeded or if dust/aerosols are generated, a full-face respirator with an appropriate particulate filter is necessary.	To prevent inhalation of harmful dust or vapors[1].

Safe Handling and Storage Protocols

Proper handling and storage are critical to maintaining the stability of **4-Benzoylphenyl acrylate** and ensuring a safe laboratory environment.

Handling:

- Work in a well-ventilated area, preferably in a chemical fume hood[1].
- Avoid breathing dust, fumes, gas, mist, vapors, or spray[1].

- Prevent contact with skin and eyes[1].
- Use non-sparking tools and take precautionary measures against static discharge[1][5].
- Do not eat, drink, or smoke in areas where the chemical is handled.
- Wash hands thoroughly after handling[5].

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place[3].
- Recommended long-term storage is at 2-8°C[3][6][7].
- Store away from incompatible materials and sources of ignition[1].
- Some sources recommend storing in amber vials to prevent photodegradation and under an inert atmosphere to avoid premature polymerization[7].

First Aid Measures

In the event of exposure, immediate action is crucial.

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention[1].
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water. If skin irritation or a rash occurs, get medical help[1].
Eye Contact	Rinse cautiously with water for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing and consult a doctor[1][5].
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately[1].

Spill and Disposal Plan

A clear plan for managing spills and disposing of waste is essential to prevent environmental contamination and ensure safety.

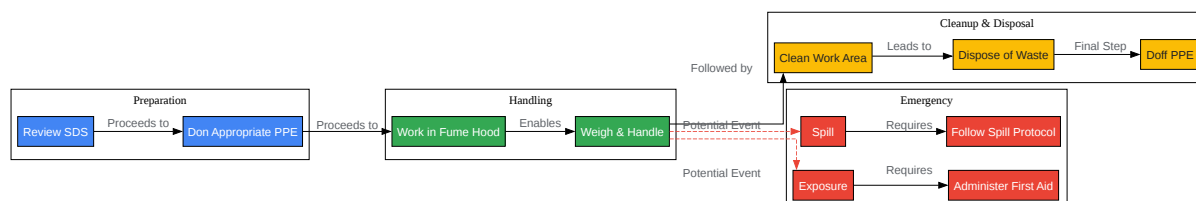
Spill Response:

- Evacuate: Evacuate personnel from the spill area.
- Ventilate: Ensure adequate ventilation.
- Contain: Prevent further leakage or spillage if it is safe to do so. Avoid dust formation[1].
- Absorb: For small spills, collect the material mechanically, using non-sparking tools, and place it in a suitable, closed container for disposal[1][5].
- Clean: Clean the spill area thoroughly.

Disposal:

- Dispose of **4-Benzoylphenyl acrylate** and any contaminated materials at a licensed chemical destruction plant or through controlled incineration with flue gas scrubbing[1].
- Do not allow the chemical to enter drains, sewers, or watercourses[1][5].
- Contaminated packaging should be triple-rinsed (or equivalent) and offered for recycling or reconditioning, or punctured to make it unusable and disposed of in a sanitary landfill[1].
- All disposal activities must be in accordance with applicable local, state, and federal regulations[1].

Workflow for Safe Handling of 4-Benzoylphenyl Acrylate



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Caption: Workflow for the safe handling of **4-Benzoylphenyl acrylate**.

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